

Panacene: A Technical Guide on a Marine Natural Product

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Compound of Interest

Compound Name: Panacene

Cat. No.: B1217472

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Introduction

Panacene is a halogenated secondary metabolite first isolated from the sea hare *Aplysia brasiliensis*. It is not a pharmaceutical agent in development, and as such, a formal safety and toxicity profile, as would be expected for a new drug candidate, is not available in the scientific literature. This technical guide provides a comprehensive overview of the current scientific knowledge on **Panacene**, focusing on its origin, chemical properties, and known biological activities.

Chemical and Physical Properties

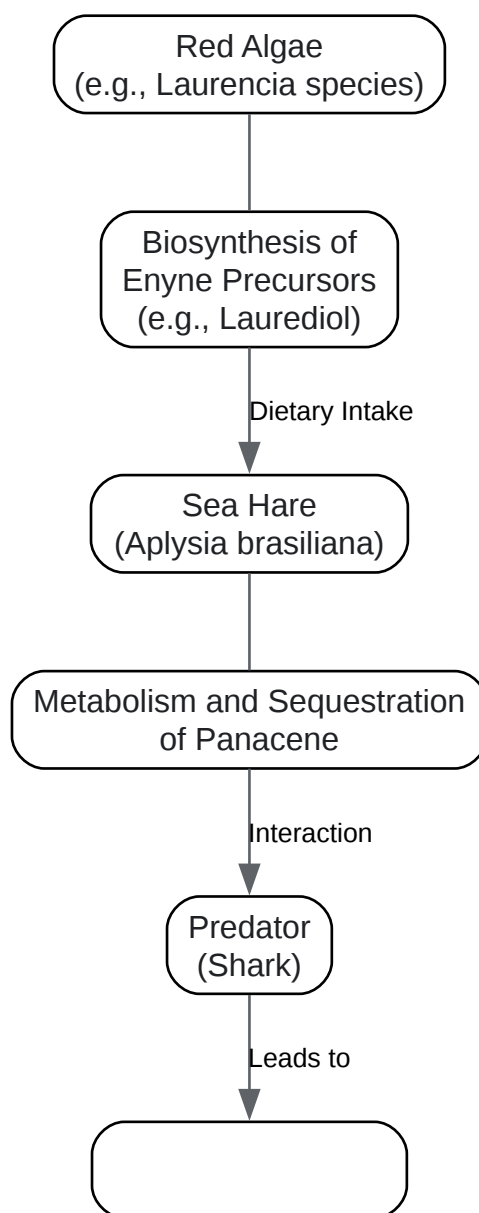
Panacene is characterized by a unique and complex chemical structure, featuring a bromoallene moiety and a tetrahydrofurobenzofuran core. Its chemical formula is $C_{15}H_{15}BrO_2$.^[1] The structure of **Panacene** has been a subject of interest in the field of organic chemistry, with several total syntheses reported in the literature. These synthetic efforts have been crucial in unequivocally establishing its relative and absolute configuration.^{[2][3][4][5]}

Table 1: Key Properties of **Panacene**

Property	Description
Chemical Formula	C15H15BrO2
Molecular Weight	307.18 g/mol [1]
Natural Source	Sea hare (Aplysia brasiliana)[3]
Chemical Class	Bromoallene, Tetrahydrofurobenzofuran
Known Biological Activity	Shark antifeedant[3][6]

Origin and Biosynthesis

Panacene is a natural product found in the sea hare *Aplysia brasiliana*. [3] Sea hares are herbivorous mollusks known to be a rich source of diverse secondary metabolites, many of which are of dietary origin. [7][8] It is hypothesized that **Panacene** is not produced by the sea hare itself but is sequestered from its diet, which primarily consists of red algae. [3][9] The algae are believed to produce the precursor molecules that are then metabolized by the sea hare into **Panacene** and other halogenated compounds. [3] This is a common defense mechanism observed in sea hares, where they accumulate chemical compounds from their food sources to deter predators. [9][10]



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Caption: Ecological origin and bioactivity of **Panacene**.

Biological Activity and Mechanism of Action

The primary biological activity attributed to **Panacene** is its function as a shark antifeedant.[3] [6] This means that the compound deters sharks from feeding on the sea hare that contains it. The exact mechanism of action for this antifeedant property has not been elucidated in the available literature. It is likely that **Panacene** interacts with gustatory or olfactory receptors in

sharks, leading to a repellent response. However, no specific signaling pathways have been identified.

Safety and Toxicity Profile

There is a significant lack of formal toxicological data for **Panacene**. No studies on its acute or chronic toxicity, genotoxicity, carcinogenicity, or reproductive toxicity in any animal models or human cells have been published in the peer-reviewed scientific literature. The research on **Panacene** has primarily focused on its isolation, structural elucidation, and chemical synthesis.

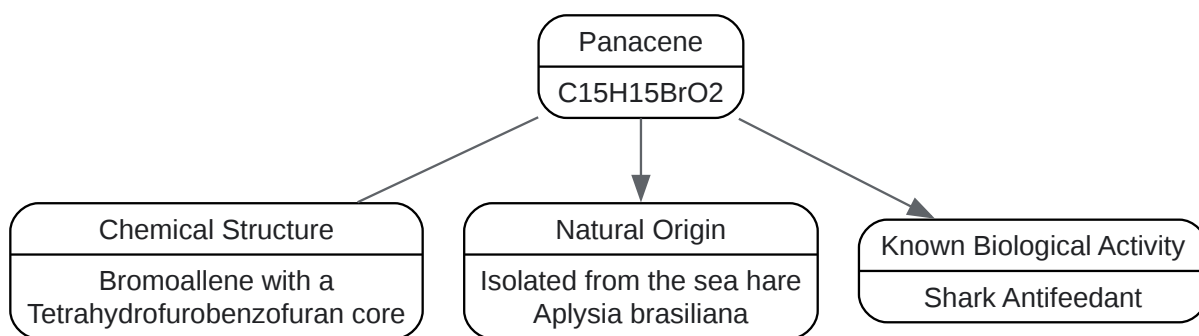
Therefore, no quantitative data for endpoints such as LD50 (Lethal Dose, 50%), NOAEL (No-Observed-Adverse-Effect Level), or MTD (Maximum Tolerated Dose) are available.

Experimental Protocols

As no formal safety and toxicity studies have been conducted, there are no experimental protocols for such studies on **Panacene** to report. The available literature primarily details protocols for the isolation of **Panacene** from *Aplysia brasiliana* and its total synthesis in a laboratory setting.^{[2][3][6]}

Conclusion

Panacene is a fascinating marine natural product with a complex chemical structure and a defined ecological role as a shark antifeedant. While it has garnered significant interest from synthetic chemists, its pharmacological and toxicological properties remain unexplored. For researchers and drug development professionals, it is crucial to recognize that **Panacene** is not a clinical or preclinical drug candidate, and a comprehensive safety and toxicity profile is currently nonexistent. Any future investigation into the potential therapeutic applications of **Panacene** would necessitate a complete and rigorous toxicological evaluation, starting from fundamental in vitro and in vivo studies.



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Caption: Chemical structure of **Panacene**.

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